

Physical properties of 4-Methoxyisobenzofuran-1(3H)-one (melting point, solubility)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxyisobenzofuran-1(3H)-one

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Technical Guide: Physical Properties of 4-Methoxyisobenzofuran-1(3H)-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the known physical properties of **4-Methoxyisobenzofuran-1(3H)-one**, with a focus on its melting point and solubility. Due to the limited availability of specific experimental data for this particular isomer, this guide also presents data for related isomers to offer a comparative context, alongside detailed experimental protocols for determining these crucial physical characteristics.

Introduction to 4-Methoxyisobenzofuran-1(3H)-one

4-Methoxyisobenzofuran-1(3H)-one, also known as 4-methoxyphthalide, is a heterocyclic organic compound. It belongs to the isobenzofuranone class of molecules, which are characterized by a fused benzene and furanone ring system. The specific isomer, **4-Methoxyisobenzofuran-1(3H)-one**, has the chemical formula $C_9H_8O_3$ and a molecular weight of 164.16 g/mol. While it is commercially available and listed as a solid, specific, experimentally determined physical properties such as a precise melting point and solubility data are not widely reported in scientific literature.

Physical Properties

Melting Point

Specific experimental data for the melting point of **4-Methoxyisobenzofuran-1(3H)-one** is not readily available in the reviewed scientific literature. Commercial suppliers indicate that it is a solid at room temperature.

For comparative purposes, the melting points of its isomers, 5-Methoxyisobenzofuran-1(3H)-one and 6-Methoxyisobenzofuran-1(3H)-one, are provided in the table below. This data can offer an approximate range for the melting point of the 4-methoxy isomer.

| Compound | Melting Point (°C) |
|----------------------------------|--------------------|
| 5-Methoxyisobenzofuran-1(3H)-one | 113.4 - 114.7 |
| 6-Methoxyisobenzofuran-1(3H)-one | 116.9 - 118.4 |

Solubility

Detailed solubility data for **4-Methoxyisobenzofuran-1(3H)-one** in various solvents is not specified in the available literature. For the parent compound, Isobenzofuran-1(3H)-one (phthalide), it is reported to be sparingly soluble in water, and soluble in alcohol, ether, and hot water.^[1] It is reasonable to infer that **4-Methoxyisobenzofuran-1(3H)-one** would exhibit similar solubility in organic solvents due to its structural similarity.

Experimental Protocols

The following sections detail standard methodologies for the experimental determination of melting point and solubility for a solid organic compound like **4-Methoxyisobenzofuran-1(3H)-one**.

Melting Point Determination

A common and reliable method for determining the melting point of a crystalline solid is using a capillary melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of the crystalline **4-Methoxyisobenzofuran-1(3H)-one** is finely ground into a powder. This powder is then packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus. The apparatus is equipped with a thermometer or a digital temperature sensor and a magnifying lens to observe the sample.
- **Heating and Observation:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Melting Point Range:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has melted into a clear liquid is recorded as the end of the melting range. A narrow melting range (typically 1-2 °C) is indicative of a pure compound.

Solubility Determination

The solubility of a compound can be determined qualitatively and quantitatively in various solvents.

Qualitative Solubility Test:

- **Solvent Selection:** A range of solvents with varying polarities (e.g., water, ethanol, acetone, dichloromethane, hexane) are selected.
- **Procedure:** A small, measured amount of **4-Methoxyisobenzofuran-1(3H)-one** (e.g., 10 mg) is placed in a test tube. A small volume of the selected solvent (e.g., 1 mL) is added.
- **Observation:** The mixture is agitated (e.g., by vortexing) at a constant temperature (e.g., room temperature). The dissolution of the solid is observed. If the solid dissolves completely, it is considered soluble. If it does not dissolve, it is insoluble. If some dissolves, it is partially soluble.

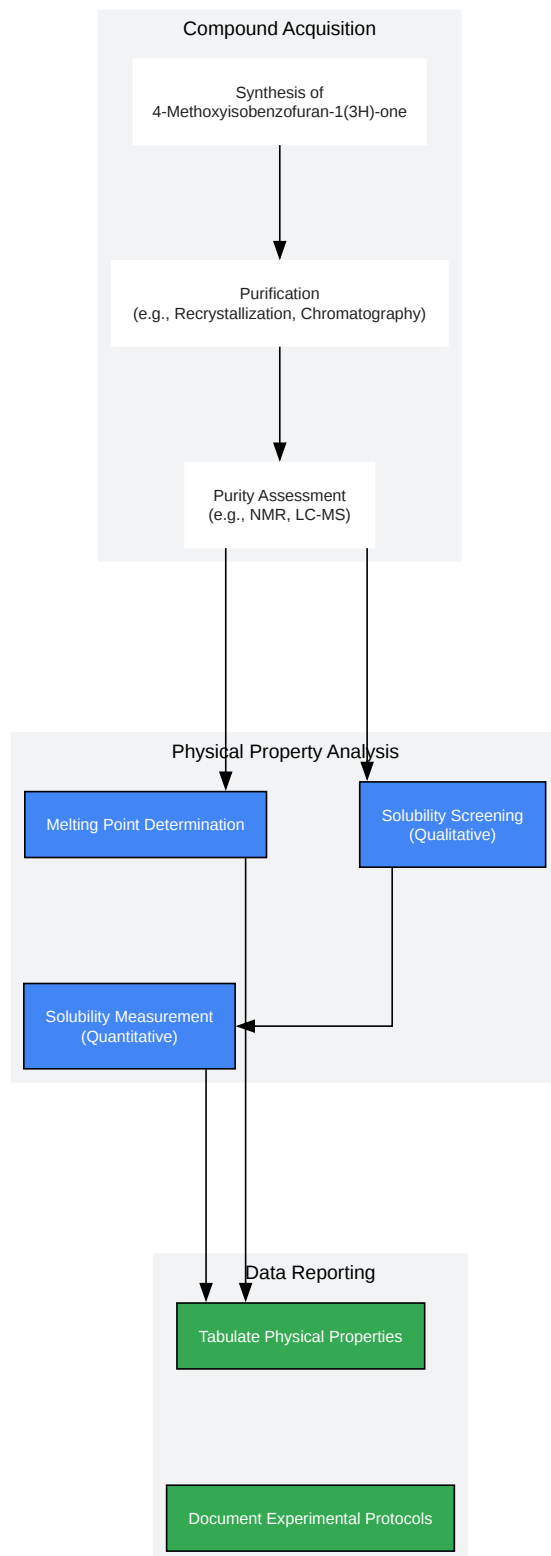
Quantitative Solubility Determination (e.g., by UV-Vis Spectroscopy):

- **Calibration Curve:** A series of standard solutions of **4-Methoxyisobenzofuran-1(3H)-one** of known concentrations in a suitable solvent (in which it is soluble and has a chromophore) are prepared. The absorbance of these solutions is measured at a specific wavelength (λ_{max}) using a UV-Vis spectrophotometer to create a calibration curve (Absorbance vs. Concentration).
- **Saturated Solution Preparation:** An excess amount of solid **4-Methoxyisobenzofuran-1(3H)-one** is added to a known volume of the solvent of interest in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed.
- **Sample Analysis:** The saturated solution is filtered to remove any undissolved solid. A known volume of the clear filtrate is diluted with the solvent. The absorbance of the diluted solution is measured using the UV-Vis spectrophotometer.
- **Concentration Calculation:** The concentration of the diluted solution is determined from the calibration curve. The solubility of **4-Methoxyisobenzofuran-1(3H)-one** in the solvent is then calculated by taking the dilution factor into account.

Workflow Visualization

The following diagram illustrates a general workflow for the characterization of the physical properties of a synthesized or acquired chemical compound.

Workflow for Physical Property Determination

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Caption: General workflow for the determination and reporting of physical properties of a chemical compound.

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References

- 1. chembk.com [chembk.com]
- To cite this document: BenchChem. [Physical properties of 4-Methoxyisobenzofuran-1(3H)-one (melting point, solubility)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1589088#physical-properties-of-4-methoxyisobenzofuran-1-3h-one-melting-point-solubility]

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